

Spectroscopic Characterization of Cyclopropylmethanesulfonyl Chloride: A Predictive and Interpretive Guide

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Compound of Interest

Compound Name:	Cyclopropylmethanesulfonyl chloride
CAS No.:	114132-26-2
Cat. No.:	B045256

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Abstract

Cyclopropylmethanesulfonyl chloride is a key building block in synthetic chemistry, valued for its unique combination of a strained cyclopropyl ring and a reactive sulfonyl chloride functional group. This guide provides an in-depth, predictive analysis of the spectroscopic data essential for the characterization of this compound. As publicly available experimental spectra are limited, this document serves as a technical whitepaper for researchers, scientists, and drug development professionals, offering a detailed interpretation of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. By leveraging established spectroscopic principles and data from analogous, well-characterized compounds, this guide provides a robust framework for the structural elucidation and quality control of **cyclopropylmethanesulfonyl chloride**.

Introduction: The Structural Significance of Cyclopropylmethanesulfonyl Chloride

The cyclopropyl moiety is a highly sought-after motif in medicinal chemistry, often conferring unique conformational rigidity, metabolic stability, and binding affinity to drug candidates. When coupled with the versatile reactivity of a sulfonyl chloride, the resulting molecule, **cyclopropylmethanesulfonyl chloride**, becomes a powerful intermediate for the synthesis of novel sulfonamides and other sulfur-containing compounds.

Accurate and unambiguous structural confirmation of this reagent is paramount to ensure the integrity of subsequent synthetic steps and the purity of the final products.^[1] This guide is structured to provide a comprehensive understanding of the expected spectroscopic signature of **cyclopropylmethanesulfonyl chloride**, empowering researchers to confidently identify and characterize this important synthetic intermediate.

Scope and Approach

Due to the limited availability of published experimental spectra for **cyclopropylmethanesulfonyl chloride**, this guide will present a detailed predictive analysis of its spectroscopic characteristics. This approach involves:

- **First-Principles Analysis:** Breaking down the molecule into its constituent functional groups (cyclopropyl, methylene, and sulfonyl chloride) and predicting their spectroscopic behavior based on established chemical shift, vibrational frequency, and fragmentation patterns.
- **Comparative Data Analysis:** Drawing direct comparisons to the known experimental spectra of analogous compounds, such as methanesulfonyl chloride and various cyclopropyl-containing molecules.
- **Practical Application:** Providing detailed, step-by-step protocols for the acquisition of high-quality spectroscopic data, enabling researchers to generate and validate their own experimental findings.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Blueprint of the Molecular Scaffold

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules.[1] For **cyclopropylmethanesulfonyl chloride**, both ^1H and ^{13}C NMR will provide a detailed map of the carbon-hydrogen framework.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **cyclopropylmethanesulfonyl chloride** is expected to be highly informative, with distinct signals for the methylene bridge and the cyclopropyl ring protons.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities for **Cyclopropylmethanesulfonyl Chloride**

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
-CH ₂ -SO ₂ Cl	3.5 - 3.8	Doublet	~7.0	The methylene protons are directly attached to the strongly electron-withdrawing sulfonyl chloride group, leading to a significant downfield shift. They are coupled to the methine proton of the cyclopropyl ring.
-CH- (cyclopropyl)	1.0 - 1.3	Multiplet	-	This methine proton is coupled to the adjacent methylene protons of the cyclopropyl ring and the methylene bridge protons, resulting in a complex multiplet.
-CH ₂ - (cyclopropyl)	0.5 - 0.9	Multiplet	-	The diastereotopic methylene protons of the cyclopropyl ring are in a shielded environment and

exhibit complex splitting due to geminal and vicinal coupling.

[2]

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide complementary information, confirming the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Cyclopropylmethanesulfonyl Chloride**

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
-CH ₂ -SO ₂ Cl	55 - 60	This carbon is significantly deshielded due to the direct attachment of the electron-withdrawing sulfonyl chloride group.
-CH-(cyclopropyl)	10 - 15	The methine carbon of the cyclopropyl ring is expected in the aliphatic region.
-CH ₂ -(cyclopropyl)	5 - 10	The methylene carbons of the cyclopropyl ring are typically found at very high field.

Experimental Protocol for NMR Data Acquisition

Sample Preparation:

- Accurately weigh 5-10 mg of **cyclopropylmethanesulfonyl chloride** into a clean, dry NMR tube.

- Add approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3). Due to the reactivity of sulfonyl chlorides, aprotic solvents are essential.^[1]
- Cap the NMR tube and gently agitate to ensure complete dissolution.

Instrument Parameters (for a 400 MHz spectrometer):

- ^1H NMR:
 - Pulse Program: Standard single-pulse (e.g., 'zg30').
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64 (adjust for concentration).
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled (e.g., 'zgpg30').
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more (adjust for concentration and desired signal-to-noise).

Infrared (IR) Spectroscopy: Identifying the Key Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the characteristic functional groups within a molecule. For **cyclopropylmethanesulfonyl chloride**, the most prominent features will be the strong stretching vibrations of the sulfonyl chloride group.

Table 3: Predicted IR Absorption Frequencies for **Cyclopropylmethanesulfonyl Chloride**

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration Mode	Rationale and Reference
SO ₂ (asymmetric stretch)	1370 - 1410	Strong	Characteristic strong absorption for sulfonyl chlorides.[1]
SO ₂ (symmetric stretch)	1166 - 1204	Strong	Characteristic strong absorption for sulfonyl chlorides.[1]
C-H (cyclopropyl)	~3080	Medium	C-H stretching vibrations in strained rings often appear at slightly higher frequencies than in unstrained alkanes.
C-H (alkane)	2850 - 3000	Medium	C-H stretching of the methylene bridge and cyclopropyl ring.[1]
S-Cl	600 - 800	Medium to Strong	The sulfur-chlorine stretching vibration.

Experimental Protocol for IR Data Acquisition

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small drop of neat **cyclopropylmethanesulfonyl chloride** directly onto the ATR crystal.
- Acquire the spectrum.

Instrument Parameters:

- Spectral Range: 4000 - 400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and valuable structural information through the analysis of its fragmentation pattern.

Predicted Mass Spectrum

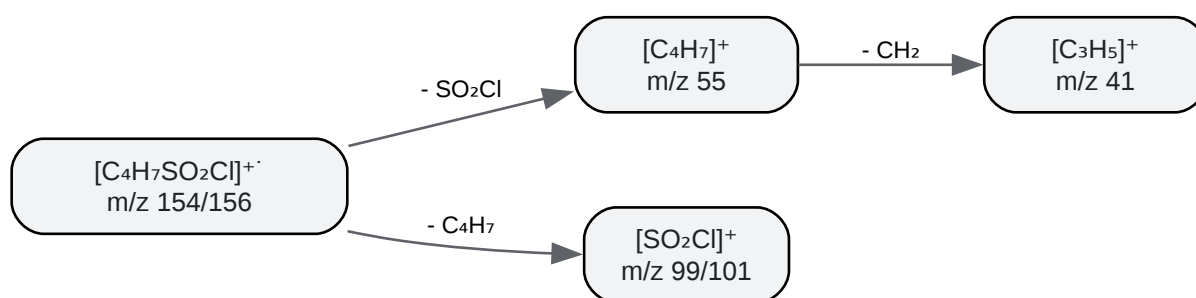
The electron ionization (EI) mass spectrum of **cyclopropylmethanesulfonyl chloride** (Molecular Weight: 154.62 g/mol) is expected to show a molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Key Fragment Ions in the Mass Spectrum of **Cyclopropylmethanesulfonyl Chloride**

m/z	Proposed Fragment	Rationale
154/156	$[\text{C}_4\text{H}_7\text{ClO}_2\text{S}]^+$	Molecular ion peak, with the characteristic ~3:1 isotopic pattern for chlorine.
99/101	$[\text{SO}_2\text{Cl}]^+$	A common fragment for sulfonyl chlorides, also showing the chlorine isotopic pattern.[1]
55	$[\text{C}_4\text{H}_7]^+$	Loss of the sulfonyl chloride group, resulting in the cyclopropylmethyl cation.
41	$[\text{C}_3\text{H}_5]^+$	The cyclopropyl cation, a common fragment from cyclopropyl-containing compounds.

Proposed Fragmentation Pathway

The fragmentation of **cyclopropylmethanesulfonyl chloride** under EI conditions is likely to proceed through several key pathways.



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Caption: Proposed EI mass spectrometry fragmentation pathway for **cyclopropylmethanesulfonyl chloride**.

Experimental Protocol for MS Data Acquisition

Sample Introduction (Gas Chromatography-Mass Spectrometry - GC-MS):

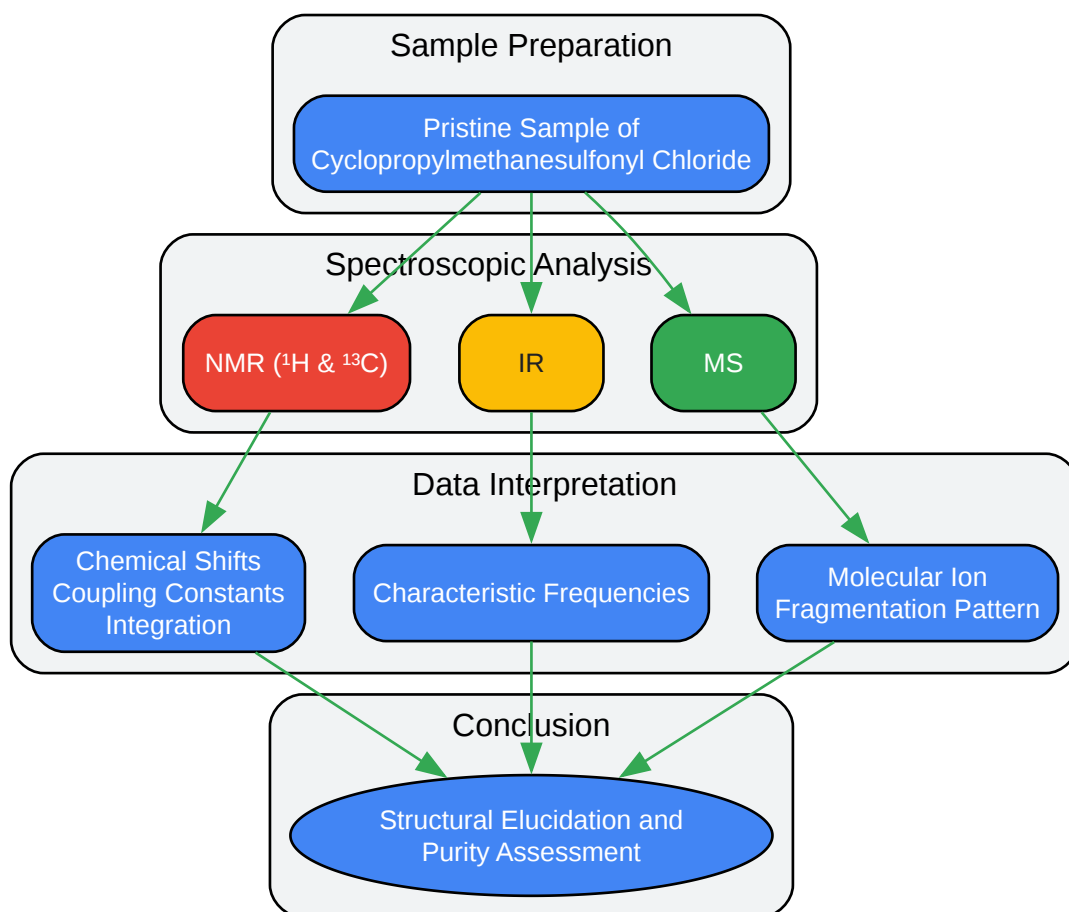
- Prepare a dilute solution of **cyclopropylmethanesulfonyl chloride** in a volatile organic solvent (e.g., dichloromethane).
- Inject a small volume (e.g., 1 μ L) into the GC-MS system.

Instrument Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 35 - 300.
- GC Column: A non-polar capillary column (e.g., DB-5ms).
- Temperature Program: Start at a low temperature (e.g., 50 $^{\circ}$ C) and ramp up to a higher temperature (e.g., 250 $^{\circ}$ C) to ensure elution of the compound.

Integrated Spectroscopic Analysis Workflow

The confident characterization of **cyclopropylmethanesulfonyl chloride** relies on the synergistic interpretation of data from multiple spectroscopic techniques.



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Caption: Workflow for the comprehensive spectroscopic characterization of **cyclopropylmethanesulfonyl chloride**.

Conclusion

This technical guide provides a detailed, predictive framework for the spectroscopic analysis of **cyclopropylmethanesulfonyl chloride**. By understanding the expected NMR, IR, and MS data, researchers can more effectively characterize this important synthetic intermediate, ensuring the quality and reliability of their scientific endeavors. The provided protocols offer a practical starting point for obtaining high-quality experimental data, which can then be interpreted within the context of the predictive analysis presented herein. As with any reactive chemical, appropriate safety precautions should be taken during handling and analysis.

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